

8-Chloroquinazolin-2-amine biological activity

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Compound of Interest

Compound Name: 8-Chloroquinazolin-2-amine

CAS No.: 1185113-73-8

Cat. No.: B1451550

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Topic: **8-Chloroquinazolin-2-amine**: A Strategic Scaffold for Targeted Protein Degradation and Kinase Inhibition
Content Type: In-depth Technical Guide
Audience: Researchers, Medicinal Chemists, and Drug Discovery Scientists

Executive Summary

8-Chloroquinazolin-2-amine (CAS: 1185113-73-8) has emerged as a high-value pharmacophore in modern medicinal chemistry, transcending its role as a simple building block to become a critical scaffold in the design of Targeted Protein Degraders (TPDs) and Covalent Kinase Inhibitors.

Unlike generic quinazolines, the specific substitution pattern of the 8-chloro group combined with the 2-amine functionality provides a unique vector for exploring the "back pocket" of kinase active sites (e.g., FLT3, WEE1). This guide dissects the molecule's biological utility, detailing its mechanism as an ATP-mimetic core, its application in synthesizing WEE1 degraders (CELMoDs), and providing validated protocols for its synthesis and biological evaluation.

Chemical Biology & Pharmacophore Analysis

The biological potency of **8-chloroquinazolin-2-amine** stems from its ability to mimic the adenine ring of ATP while offering a distinct synthetic handle at the C8 position.

Structural Mechanism of Action

- **Hinge Binding (The "Warhead"):** The 2-amino group and the N1/N3 nitrogens form a characteristic donor-acceptor hydrogen bond triad with the hinge region residues of kinase domains. This anchors the molecule within the ATP-binding pocket.[\[1\]](#)
- **The 8-Chloro Vector:** The chlorine atom at position 8 serves two functions:
 - **Electronic Modulation:** It withdraws electron density from the ring, potentially increasing the acidity of the 2-amine protons, thereby strengthening hydrogen bonds with the target protein.
 - **Steric/Hydrophobic Fill:** It occupies the hydrophobic region adjacent to the gatekeeper residue. Crucially, it serves as a reactive handle (via Suzuki-Miyaura coupling) to extend the scaffold into the solvent-exposed region, a strategy used to link E3 ligase recruiters in degraders.

Therapeutic Targets

Target Class	Mechanism	Role of 8-Chloro Core
WEE1 Kinase	Protein Degradation (CELMoD)	Acts as the target-binding warhead linked to a Cereblon (CRBN) ligand.
FLT3	Covalent Inhibition	8-phenyl derivatives (synthesized from the 8-Cl core) target Cys828 in the ATP pocket. [1]
HIV-1 RT	Non-nucleoside Inhibition	Serves as a template for hydrophobic expansion to fit the NNRTI pocket.

Experimental Protocols

The following protocols are designed for reproducibility and scalability.

Synthesis of 8-Chloroquinazolin-2-amine

Rationale: Direct cyclization using guanidine is preferred over multi-step routes for its atom economy and yield.

Reagents:

- 3-Chloro-2-fluorobenzaldehyde (Starting Material)[2]
- Guanidine Carbonate (Cyclizing Agent)[2]
- Dimethylacetamide (DMAc) (Solvent)

Step-by-Step Protocol:

- Charge: In a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 3-chloro-2-fluorobenzaldehyde (19.1 mmol, 3.02 g) in DMAc (10 mL).
- Addition: Add guanidine carbonate (76.4 mmol, 4.0 equiv) to the solution.
- Reaction: Heat the mixture to 140°C under a nitrogen atmosphere. Stir vigorously for 3–4 hours.
 - QC Check: Monitor by TLC (Ethyl Acetate/Hexane 1:1) or LC-MS for the disappearance of the aldehyde.
- Quench & Workup:
 - Cool the reaction mixture to room temperature.
 - Pour the mixture into ice-cold water (100 mL) with stirring. A precipitate should form immediately.
 - Let the suspension stand at 0–4°C overnight to maximize crystallization.
- Isolation: Filter the solid under vacuum. Wash the filter cake with cold water (3 x 20 mL) and diethyl ether (1 x 10 mL) to remove organic impurities.

- Drying: Dry the yellow solid in a vacuum oven at 45°C for 12 hours.
 - Expected Yield: ~85-90%.
 - Characterization: ¹H NMR (DMSO-d₆) should show a singlet at ~9.2 ppm (H4 of quinazoline).

Functionalization: Suzuki Coupling (For FLT3/WEE1 Analogs)

Rationale: The 8-chloro group is less reactive than bromo/iodo analogs but can be activated using specific phosphine ligands, allowing for late-stage diversification.

Protocol:

- Combine **8-chloroquinazolin-2-amine** (1.0 equiv), Aryl Boronic Acid (1.2 equiv), Pd(PPh₃)₄ (5 mol%), and K₂CO₃ (2.0 equiv) in DMF/Water (4:1).
- Degas with nitrogen for 10 mins.
- Heat at 100°C for 12–24 hours.
- Standard workup with Ethyl Acetate extraction.

Biological Assay: Kinase Inhibition (FLT3 Model)

Rationale: To validate the bioactivity of the synthesized core or its derivatives.^[3]

Materials: Recombinant FLT3 enzyme, Poly(Glu,Tyr) substrate, ATP (K_m concentration), ADP-Glo™ Kinase Assay Kit (Promega).

Workflow:

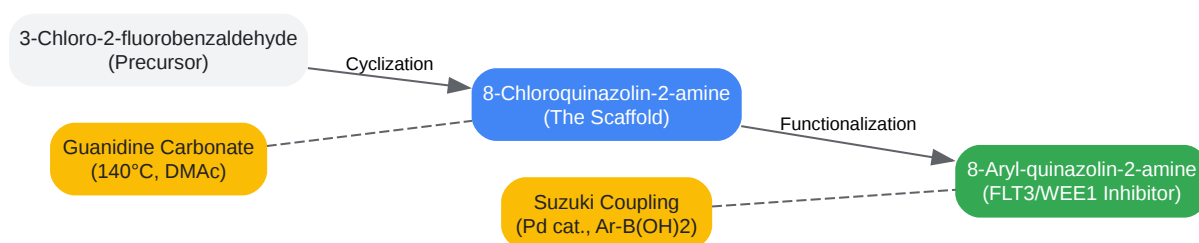
- Preparation: Dilute compounds in DMSO (10-point dose-response, starting at 10 μM).
- Incubation: Mix FLT3 enzyme (2 ng/μL) with compound in reaction buffer (40 mM Tris pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA). Incubate for 15 mins at RT.

- Reaction: Initiate kinase reaction by adding ATP (10 μ M) and Poly(Glu,Tyr) substrate. Incubate for 60 mins at RT.
- Detection: Add ADP-Glo™ Reagent (stops reaction, depletes ATP). Incubate 40 mins. Add Kinase Detection Reagent (converts ADP to ATP -> Luciferase).
- Readout: Measure luminescence. Calculate IC50 using non-linear regression (GraphPad Prism).

Visualization of Workflows

Figure 1: Synthesis & Derivatization Logic

This diagram illustrates the conversion of the precursor to the active scaffold and its subsequent diversification into therapeutic candidates.

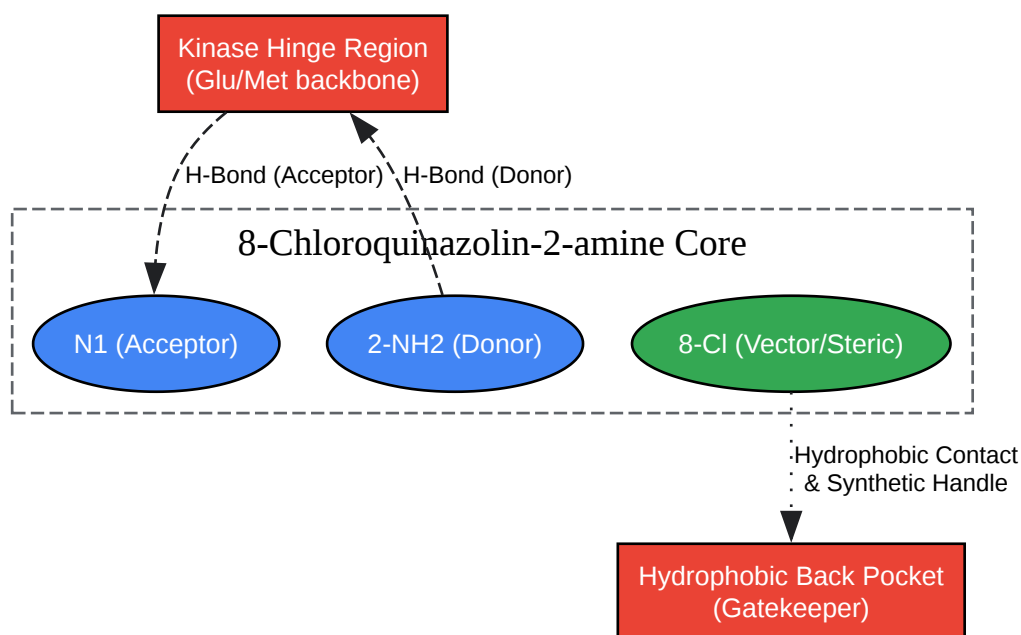


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Caption: Synthetic pathway transforming the aldehyde precursor into the bioactive 8-aryl-quinazolin-2-amine drug candidate.

Figure 2: Pharmacophore Interaction Map

This diagram details how the **8-chloroquinazolin-2-amine** core interacts with the kinase ATP-binding pocket.



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Caption: Molecular interaction map showing the H-bond network (Hinge) and the strategic positioning of the 8-Cl vector.

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